

Unlocking the Industrial Potential of 4-Methylquinoline Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 4-METHYLQUINOLINE

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For Researchers, Scientists, and Drug Development Professionals

The quinoline scaffold, a heterocyclic aromatic organic compound, has long been a cornerstone in the development of a wide array of industrial applications. Among its many derivatives, **4-methylquinoline** and its analogues have garnered significant attention for their versatile and potent activities. This technical guide provides an in-depth overview of the core industrial applications of **4-methylquinoline** derivatives, with a focus on their therapeutic potential and utility in materials science. The information presented herein is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering quantitative data, detailed experimental protocols, and visual representations of key biological pathways and experimental workflows.

Pharmaceutical Applications

4-Methylquinoline derivatives have demonstrated a broad spectrum of pharmacological activities, positioning them as promising candidates for the development of novel therapeutic agents. Their efficacy has been particularly notable in the fields of oncology, infectious diseases, and immunology.

Anticancer Activity

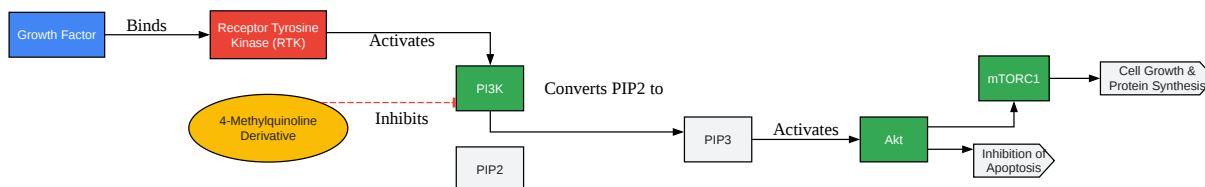
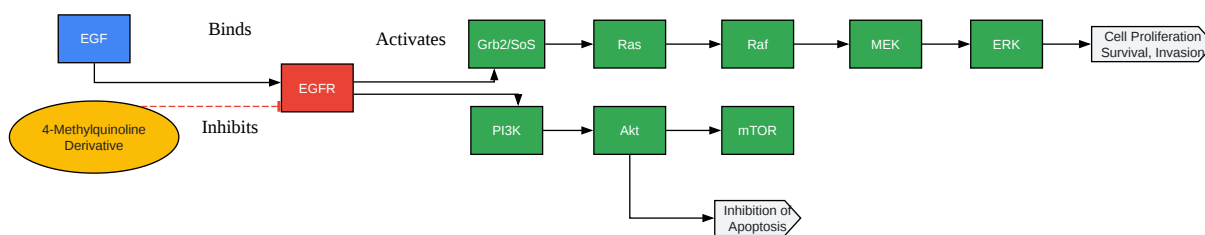
A significant body of research has highlighted the potential of **4-methylquinoline** derivatives as potent anticancer agents. These compounds have been shown to exhibit cytotoxicity against a variety of cancer cell lines through diverse mechanisms of action.

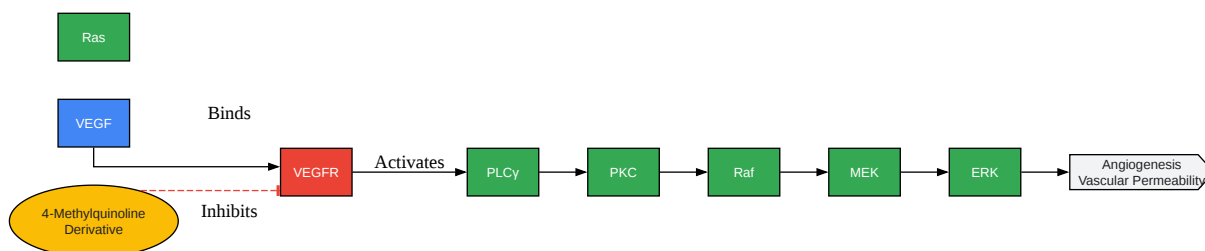
Quantitative Data: Anticancer Activity of **4-Methylquinoline** Derivatives

Compound/Derivative	Cancer Cell Line	IC50 (μM)	Reference
4-(4-methyl quinoline-2-yl) phenyl 4-(chloromethyl) benzoate	HCC827	Not specified, but significant inhibition reported	[1]
Plinabulin-quinoline derivative 1	KB, HepG2, Lu	Not specified	[1]
Plinabulin-quinoline derivative 2	KB, HepG2, Lu	Not specified	[1]
N'-((Z) (1-(4-aminophenyl)-3-(4-chlorophenyl) alkylidene) with 2-(4-methoxyphenyl)quinoline -4- carbonylhydrazide	A549, K-562	Potent activity reported	[1]
10-nitro-6-phenyl-6H-chromene [4,3-b] quinoline	A549, MCF-7, B16F10	Decent activity reported	[1]
5-Bromo-6,8-dimethoxy-quinoline	HT29, A549, Hep3B, HeLa, MCF-7	Excellent cytotoxicity reported	[1]
N-nitrated 6,8-dimethoxy-quinoline	HT29, A549, Hep3B, HeLa, MCF-7	Excellent cytotoxicity reported	[1]
4-methyl quinazoline derivative 23	HCT116	Not specified, but significant in vivo efficacy	[2]
4-methyl quinazoline derivative 36	HCT116	Not specified	[2]

Signaling Pathways in Anticancer Activity

The anticancer effects of **4-methylquinoline** derivatives are often attributed to their ability to modulate key signaling pathways involved in cancer cell proliferation, survival, and angiogenesis. These include the Epidermal Growth Factor Receptor (EGFR), Phosphoinositide 3-kinase (PI3K)/Akt/mTOR, and Vascular Endothelial Growth Factor (VEGF) signaling pathways.





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References

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- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]

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